

Personal protective equipment for handling 1,1,1-Tris(4-hydroxyphenyl)ethane

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Compound of Interest

Compound Name: 1,1,1-Tris(4-hydroxyphenyl)ethane

Cat. No.: B1294721

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Essential Safety and Handling Guide for 1,1,1-Tris(4-hydroxyphenyl)ethane

This guide provides critical safety and logistical information for the handling and disposal of **1,1,1-Tris(4-hydroxyphenyl)ethane** (THPE), CAS Number 27955-94-8.^[1] It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Physicochemical Properties

Property	Value
Appearance	Off-white to white crystalline powder ^[1]
Molecular Formula	C ₂₀ H ₁₈ O ₃ ^[1]
Molecular Weight	306.36 g/mol ^[1]
Melting Point	246-248 °C ^[1]
Boiling Point	~531.8 °C (predicted) ^[1]
Density	~1.23 - 1.252 g/cm ³ ^[1]
Water Solubility	0.0251 g/L at 20 °C ^[1]
Autoignition Temperature	>400 °C at 1,013 hPa ^[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side shields or chemical goggles.[2][3] A face shield may be required in situations with a higher risk of dust generation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). [2] Wear impervious clothing, overalls, or a PVC apron to prevent skin contact.[2]
Respiratory Protection	Generally not required if handled in a well-ventilated area.[1] If dust is generated, a NIOSH/MSHA-approved N95 dust mask or a positive-pressure supplied air respirator for high concentrations should be worn.[4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedural steps is crucial for the safe handling of THPE.

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.[2]
 - Confirm that an eye wash unit and safety shower are readily accessible.[2]
 - Don all required personal protective equipment as specified above.
- Handling:
 - Avoid all personal contact, including inhalation of dust.[2]
 - Handle as a powder or crystalline solid, minimizing the creation of dust.[1][2]

- Use appropriate tools (e.g., spatulas, scoops) for transferring the chemical.
- Keep the container tightly closed when not in use.[\[1\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[1\]](#)
 - Keep containers tightly sealed to prevent leakage.
 - Store away from incompatible materials such as oxidizing agents, acids, aldehydes, and isocyanates.[\[2\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Accidental Release Measures

- Minor Spills:
 - Ensure adequate ventilation.
 - Wear appropriate PPE.
 - Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[1\]](#)
 - Clean the spill area thoroughly.
- Major Spills:
 - Evacuate the area.
 - Alert emergency responders.[\[2\]](#)
 - Contain the spillage to prevent entry into waterways or sewers.[\[2\]](#)
 - Follow the guidance of trained hazardous material personnel for cleanup.

Disposal Plan

1,1,1-Tris(4-hydroxyphenyl)ethane and its container must be disposed of as hazardous waste.[\[2\]](#)

- Waste Collection:
 - Collect waste material in a suitable, labeled, and closed container.[\[1\]](#)
 - Do not mix with other waste streams unless directed by your institution's environmental health and safety (EHS) office.
- Disposal Regulations:
 - All waste disposal must be conducted in accordance with local, state, and federal regulations.[\[2\]](#)

- Contact your institution's EHS office for specific disposal procedures and to arrange for waste pickup.
- Avoid release to the environment.^{[1][2]}

Workflow and Safety Diagram

Caption: Workflow for safe handling, storage, and disposal of THPE.

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